

Discovery and history of 3,4,5-Trimethoxyphenylacetonitrile

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Compound of Interest

Compound Name: 3,4,5-Trimethoxyphenylacetonitrile

Cat. No.: B1346109

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An In-depth Technical Guide to **3,4,5-Trimethoxyphenylacetonitrile**

Introduction

3,4,5-Trimethoxyphenylacetonitrile, also known as 3,4,5-trimethoxybenzyl cyanide, is a significant chemical intermediate in the fields of organic synthesis and medicinal chemistry. Its molecular structure, featuring a trimethoxylated phenyl ring attached to an acetonitrile group, makes it a versatile precursor for a variety of more complex molecules. This guide provides a comprehensive overview of its discovery, history, physicochemical properties, synthesis, and applications, with a focus on detailed experimental protocols and logical chemical pathways.

Discovery and History

The synthesis of **3,4,5-Trimethoxyphenylacetonitrile** was notably detailed in a 1951 paper by Makepeace U. Tsao published in the Journal of the American Chemical Society.^[1] The work was part of a broader effort to develop a new and simpler synthesis for the psychoactive alkaloid, mescaline. In this context, **3,4,5-Trimethoxyphenylacetonitrile** was a key intermediate, formed from 3,4,5-trimethoxybenzyl chloride, and subsequently reduced to form mescaline (β -(3,4,5-trimethoxyphenyl)-ethylamine). This early application in the synthesis of a well-known phenethylamine highlighted its utility as a building block in the preparation of biologically active compounds.

Physicochemical Properties

The key physicochemical properties of **3,4,5-Trimethoxyphenylacetonitrile** are summarized in the table below, providing essential data for researchers and chemists.

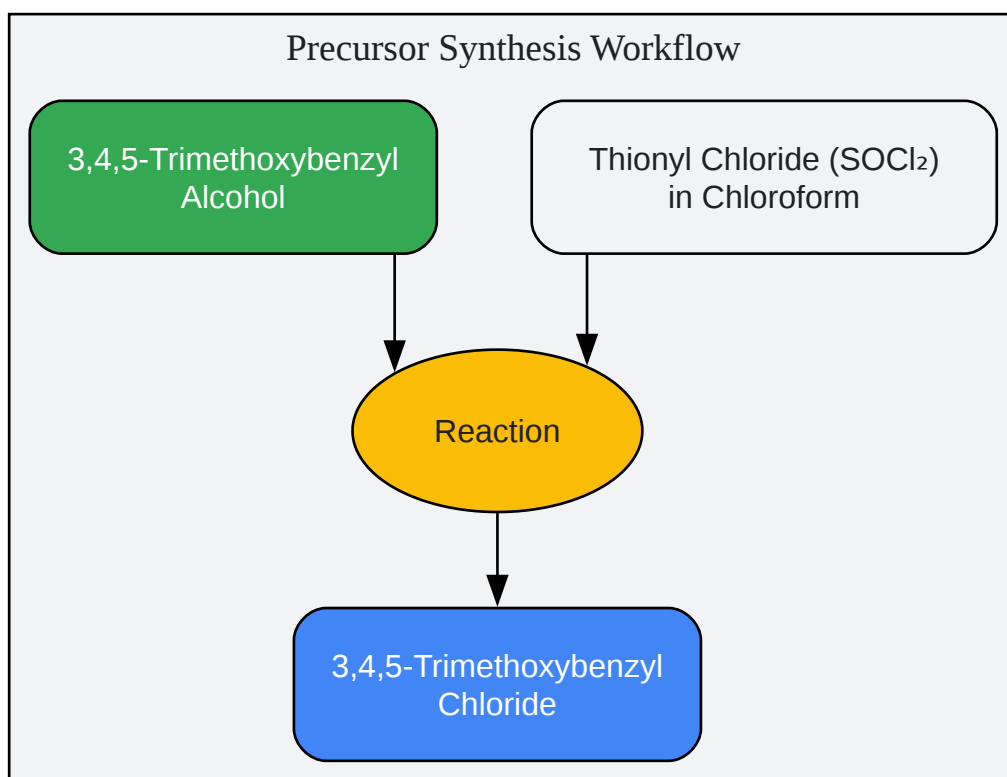
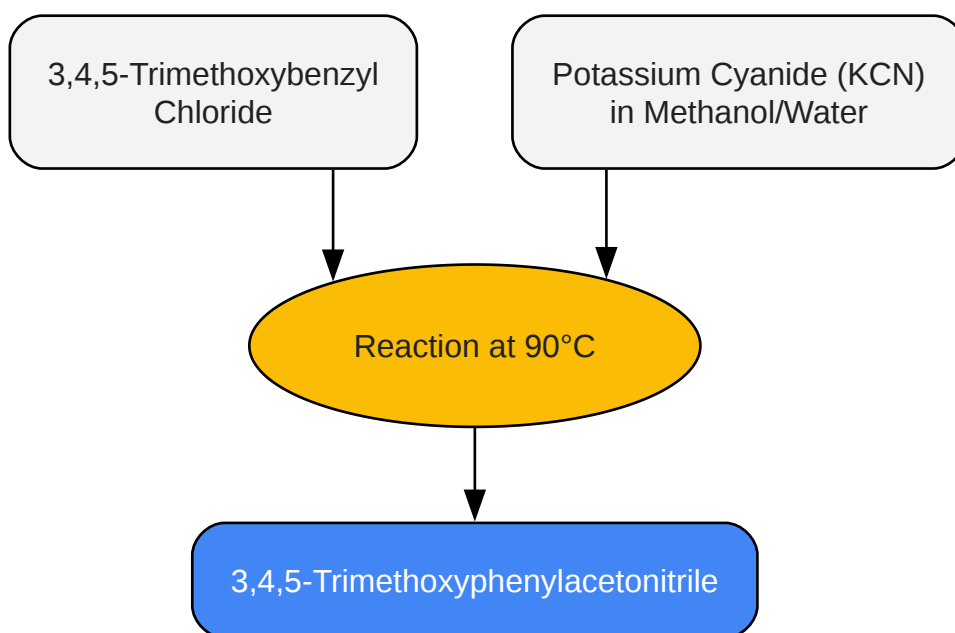
Property	Value	References
CAS Number	13338-63-1	[2] [3] [4]
Molecular Formula	C ₁₁ H ₁₃ NO ₃	[2] [4]
Molecular Weight	207.23 g/mol	[2] [4]
Melting Point	77-79 °C	[2] [3]
Appearance	White to light yellow crystalline powder	[3]
Synonyms	3,4,5-Trimethoxybenzyl cyanide	[4]
Solubility	Soluble in methanol	[3]
EC Number	236-388-5	[2]
MDL Number	MFCD00001912	[2]

Synthesis and Experimental Protocols

The synthesis of **3,4,5-Trimethoxyphenylacetonitrile** can be achieved through various routes. The most historically significant and well-documented method starts from 3,4,5-trimethoxybenzyl chloride. An alternative reported method involves the condensation of 3,4,5-trimethoxybenzaldehyde with hippuric acid.

Synthesis from 3,4,5-Trimethoxybenzyl Chloride

This protocol is adapted from the 1951 synthesis of mescaline by Tsao.[\[1\]](#) The overall workflow involves the conversion of a benzyl chloride to the corresponding nitrile via nucleophilic substitution with a cyanide salt.



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